

guanidine carbonate solubility in different organic solvents

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Compound of Interest

Compound Name: Guanidine, carbonate

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An In-depth Technical Guide to the Solubility of Guanidine Carbonate in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of guanidine carbonate in various organic solvents. Understanding the solubility characteristics of this compound is crucial for its application in organic synthesis, drug formulation, and other areas of chemical research. This document compiles available quantitative and qualitative data, outlines experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Core Principles of Solubility

The solubility of a compound is governed by the principle of "like dissolves like."^[1] This means that polar solutes tend to dissolve in polar solvents, while non-polar solutes are more soluble in non-polar solvents. Guanidine carbonate is an organic salt, which makes it a polar and ionic compound. Its solubility in organic solvents is therefore dependent on the polarity of the solvent and its ability to solvate the guanidinium and carbonate ions.

Quantitative and Qualitative Solubility Data

The following table summarizes the known solubility of guanidine carbonate in a range of common organic solvents. The data is presented to facilitate easy comparison for researchers selecting appropriate solvent systems.

Solvent Classification	Solvent	Temperature (°C)	Solubility (g/100g of solvent)	Observations
Polar Protic Solvents	Methanol	20	0.55[2][3][4]	Slightly soluble[3][5][6]
Ethanol	-	-	Soluble[7], Slightly soluble[5][6]	
Polar Aprotic Solvents	Dimethyl Sulfoxide (DMSO)	-	-	Relatively higher solubility compared to ethanol
Acetone	-	-	Almost insoluble[2][3][6], Slightly soluble[5]	
Non-Polar Solvents	Benzene	-	-	Almost insoluble[2][3][6]
Ether	-	-	Almost insoluble[2][3][6]	
Toluene	-	-	Insoluble[8]	

Note: A significant portion of the available information on the solubility of guanidine carbonate in organic solvents is qualitative. For solvents other than methanol, precise quantitative data is not readily available in the surveyed literature. The term "slightly soluble" indicates that the compound does not dissolve completely but has some measurable solubility. "Almost insoluble" or "insoluble" suggests a very low to negligible solubility.

Factors Influencing Solubility

Several factors can influence the solubility of guanidine carbonate in organic solvents:

- Temperature: The solubility of solids in liquids generally increases with temperature.[\[1\]](#) However, specific data on the temperature dependence of guanidine carbonate solubility in organic solvents is limited.
- Solvent Polarity: As an ionic compound, guanidine carbonate is more likely to dissolve in polar solvents that can effectively solvate its constituent ions. Its low solubility in non-polar solvents like benzene and ether is consistent with this principle.
- Presence of Other Solutes: The presence of other substances in the solvent can affect the solubility of guanidine carbonate. For instance, the presence of free ammonia has been shown to decrease its solubility in aqueous and some organic solutions.[\[9\]](#)

Experimental Protocols for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of guanidine carbonate in organic solvents was not found in the reviewed literature, a general and widely accepted method is the isothermal saturation method. This method involves the following key steps:

- Sample Preparation: An excess amount of guanidine carbonate is added to a known volume or mass of the organic solvent in a sealed container.
- Equilibration: The mixture is agitated (e.g., by stirring or shaking) at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated.
- Phase Separation: The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- Concentration Analysis: The concentration of guanidine carbonate in the clear, saturated solution is determined using a suitable analytical technique.

Analytical Techniques for Concentration Measurement

Several analytical methods can be employed to determine the concentration of guanidine carbonate in the saturated solvent:

- Gravimetric Analysis: A known volume of the saturated solution is evaporated to dryness, and the mass of the remaining guanidine carbonate is measured.
- Acid-Base Titration: Guanidine carbonate is a strong base and can be accurately titrated with a standard acid solution.
- Chromatographic Methods: Techniques like High-Performance Liquid Chromatography (HPLC) or Ion Chromatography (IC) can be used to separate and quantify the amount of guanidine carbonate in the solution.

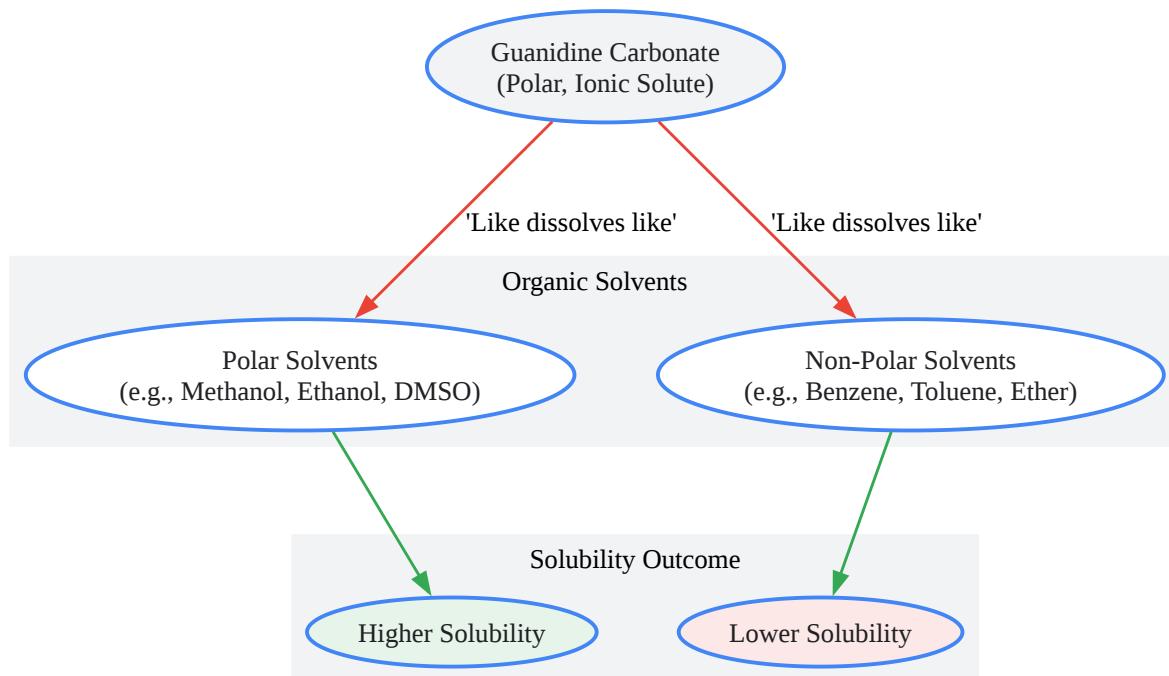
Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of determining the solubility of guanidine carbonate in an organic solvent.



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Caption: General experimental workflow for solubility determination.



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Caption: Relationship between solvent polarity and solubility.

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